

# Application Notes and Protocols for CVT-5440

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## Compound of Interest

Compound Name:	CVT-5440
CAS No.:	531506-64-6
Cat. No.:	B1669357

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **CVT-5440**, a selective A(2B) adenosine receptor antagonist. The information is intended for use in a research laboratory setting.

## Introduction

**CVT-5440** is a potent and selective antagonist of the A(2B) adenosine receptor, a G-protein coupled receptor involved in various physiological and pathophysiological processes. Due to its role in inflammation and other cellular responses, the A(2B) receptor is a target of interest in drug development. Accurate and reproducible preparation of **CVT-5440** solutions is critical for reliable experimental outcomes in in-vitro and in-vivo studies.

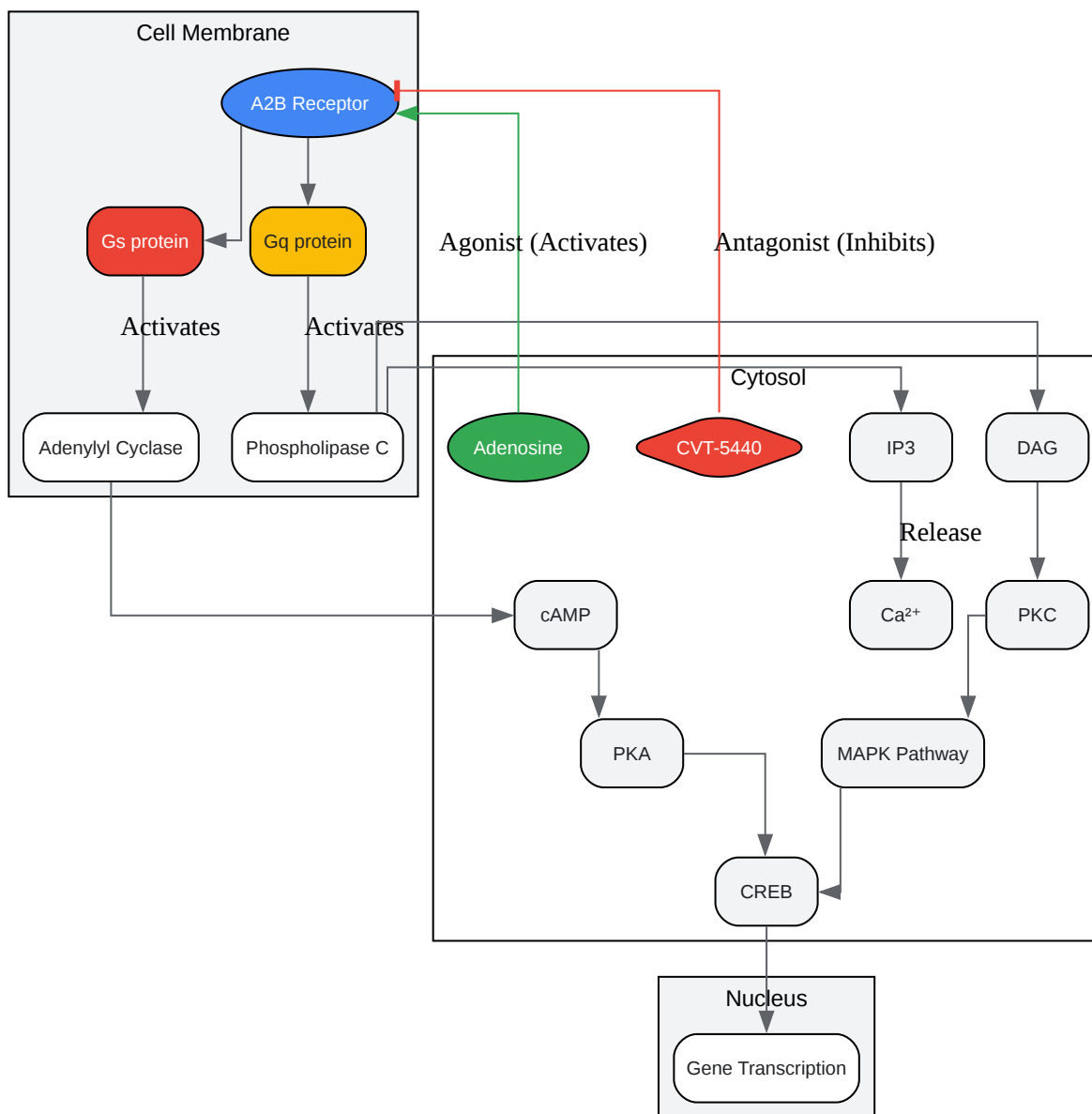
## Chemical Properties and Storage

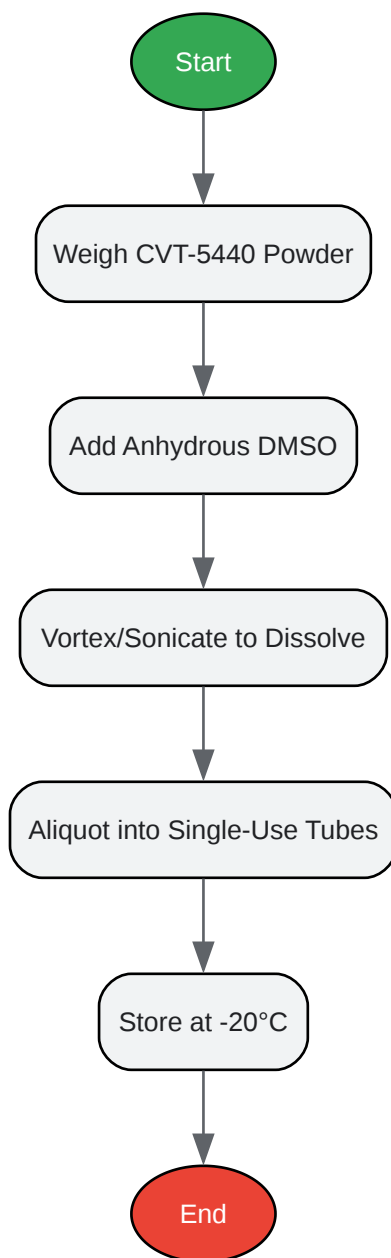
A summary of the key chemical properties of **CVT-5440** is provided in the table below.

Property	Value
Chemical Name	8-[4-[[5-(3-Methoxyphenyl)-1,2,4-oxadiazol-3-yl]methoxy]phenyl]-1,3-dipropyl-7H-purine-2,6-dione
Molecular Formula	C <sub>27</sub> H <sub>28</sub> N <sub>6</sub> O <sub>5</sub>
Molecular Weight	516.55 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO, not in water.[1]
Storage	Store at -20°C.[1]

## Signaling Pathway of the A(2B) Adenosine Receptor

**CVT-5440** acts as an antagonist to the A(2B) adenosine receptor. Understanding the signaling pathway of this receptor is crucial for designing and interpreting experiments. The A(2B) receptor is primarily coupled to Gs and Gq proteins. Upon activation by its endogenous ligand, adenosine, the receptor initiates downstream signaling cascades that can include the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent protein kinase A (PKA) activation. It can also signal through phospholipase C (PLC), resulting in the generation of inositol triphosphate (IP<sub>3</sub>) and diacylglycerol (DAG), which in turn modulate intracellular calcium levels and activate protein kinase C (PKC). These pathways can ultimately influence gene transcription and cellular responses. As an antagonist, **CVT-5440** blocks the binding of adenosine to the A(2B) receptor, thereby inhibiting these downstream signaling events.





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## References

- [1. np-ultra.com \[np-ultra.com\]](#)
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